

# Commercial availability of Tert-butyl methyl(4-oxocyclohexyl)carbamate

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## Compound of Interest

|                |                                             |
|----------------|---------------------------------------------|
| Compound Name: | Tert-butyl methyl(4-oxocyclohexyl)carbamate |
| Cat. No.:      | B153516                                     |

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## Technical Guide: Tert-butyl (4-oxocyclohexyl)carbamate

Audience: Researchers, scientists, and drug development professionals.

Subject: Commercial Availability and Technical Profile of Tert-butyl (4-oxocyclohexyl)carbamate

## Introduction

This technical guide provides a comprehensive overview of the commercial availability, physicochemical properties, and synthetic applications of tert-butyl (4-oxocyclohexyl)carbamate. It is important to note that while the initial query specified "**Tert-butyl methyl(4-oxocyclohexyl)carbamate**," the commercially prevalent and well-documented compound is the non-N-methylated analogue, tert-butyl (4-oxocyclohexyl)carbamate (CAS No. 179321-49-4). This document will focus on this readily available and widely used chemical intermediate.

This compound, also known by synonyms such as N-Boc-4-aminocyclohexanone, is a valuable building block in organic synthesis, particularly in the development of pharmaceutical agents. Its bifunctional nature, featuring a ketone and a Boc-protected amine, allows for a variety of chemical transformations. This guide aims to serve as a practical resource for researchers and professionals in the fields of medicinal chemistry and drug development.

## Physicochemical Properties

The fundamental physicochemical properties of tert-butyl (4-oxocyclohexyl)carbamate are summarized in the table below. This data has been compiled from various chemical suppliers and databases.

| Property           | Value                                           | Citations                                                   |
|--------------------|-------------------------------------------------|-------------------------------------------------------------|
| CAS Number         | 179321-49-4                                     | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| Molecular Formula  | C <sub>11</sub> H <sub>19</sub> NO <sub>3</sub> | <a href="#">[1]</a> <a href="#">[2]</a>                     |
| Molecular Weight   | 213.27 g/mol                                    | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> |
| Appearance         | White to almost colorless solid                 | <a href="#">[3]</a>                                         |
| Melting Point      | 114-118 °C                                      | <a href="#">[2]</a>                                         |
| Boiling Point      | 335.9 ± 31.0 °C (Predicted)                     | <a href="#">[2]</a>                                         |
| Density            | 1.06 ± 0.1 g/cm <sup>3</sup> (Predicted)        | <a href="#">[2]</a>                                         |
| Storage Conditions | 2-8°C, Sealed in dry environment                | <a href="#">[2]</a>                                         |
| InChI Key          | WYVFPFWUKBXPZ-UHFFFAOYSA-N                      | <a href="#">[2]</a>                                         |

## Commercial Availability

Tert-butyl (4-oxocyclohexyl)carbamate is readily available from a range of commercial chemical suppliers. The following table provides a summary of some of the key suppliers and the typical purities offered. Please note that availability and pricing are subject to change and should be confirmed with the respective suppliers.

| Supplier                                    | Purity        | Notes                                           | Citations |
|---------------------------------------------|---------------|-------------------------------------------------|-----------|
| Sigma-Aldrich (Merck)                       | 95%           | Marketed as N-4-Boc-aminocyclohexanone.         |           |
| BLD Pharm                                   | Not specified | Available for online orders.                    | [5]       |
| Sunway Pharm Ltd                            | 97%           | Available in various quantities from 1g to 1kg. | [4]       |
| Echemi (Hangzhou Tianye Chemicals Co., Ltd) | 98-99%        | Offered by various suppliers on the platform.   | [2]       |
| Shanghai T&W Pharmaceutical Co., Ltd.       | 99.3%         | Available in bulk quantities.                   | [3]       |
| Ambeed                                      | Not specified | -                                               | [6]       |

## Synthetic Applications and Experimental Protocols

Tert-butyl (4-oxocyclohexyl)carbamate is a key intermediate in the synthesis of various complex molecules, including the anticoagulant drug Edoxaban.[7][8][9] The ketone functionality can be used for reductive amination or other nucleophilic additions, while the Boc-protected amine can be deprotected and further functionalized.

## General Experimental Protocol: Reductive Amination

The following is a representative, general protocol for the reductive amination of tert-butyl (4-oxocyclohexyl)carbamate with a primary amine. This procedure is illustrative and may require optimization for specific substrates.

Materials:

- Tert-butyl (4-oxocyclohexyl)carbamate
- Primary amine (e.g., benzylamine)

- Sodium triacetoxyborohydride (STAB)
- Dichloromethane (DCM) or Tetrahydrofuran (THF)
- Acetic acid (optional, as a catalyst)
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate or sodium sulfate
- Rotary evaporator
- Magnetic stirrer and stir bar
- Round-bottom flask
- Separatory funnel

**Procedure:**

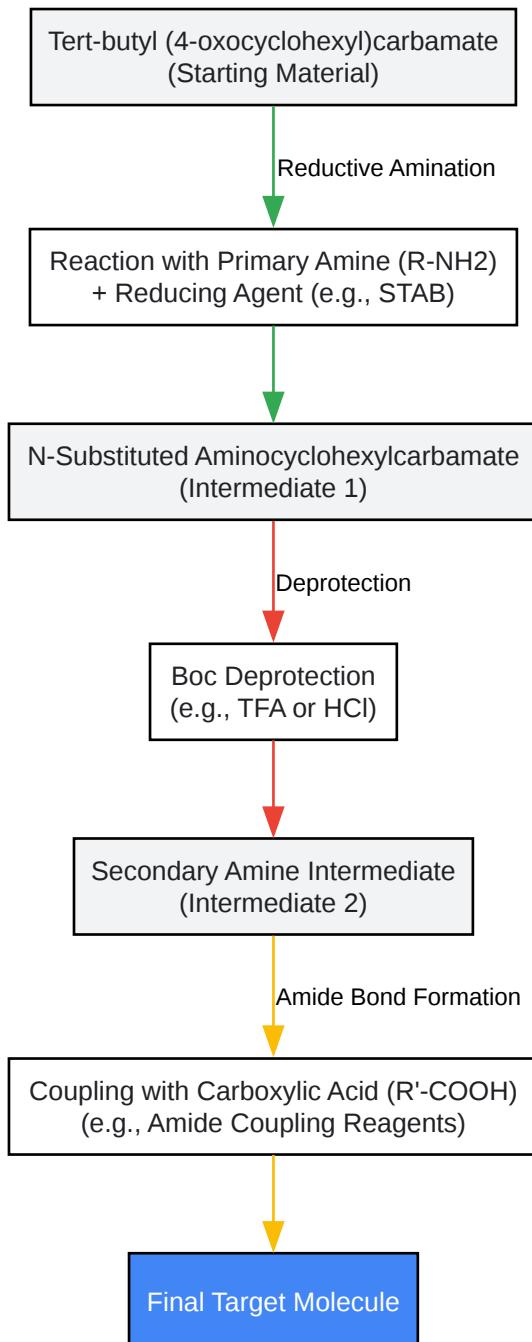
- In a clean, dry round-bottom flask, dissolve tert-butyl (4-oxocyclohexyl)carbamate (1.0 eq) in an appropriate solvent such as DCM or THF.
- Add the primary amine (1.0-1.2 eq) to the solution. If the amine is a salt, it may be necessary to add a non-nucleophilic base (e.g., triethylamine) to liberate the free amine.
- If desired, a catalytic amount of acetic acid can be added to facilitate imine formation.
- Stir the mixture at room temperature for 1-2 hours to allow for the formation of the iminium ion intermediate.
- In a separate container, prepare a solution or slurry of sodium triacetoxyborohydride (1.2-1.5 eq) in the same solvent.
- Slowly add the STAB solution/slurry to the reaction mixture. The addition should be done portion-wise to control any potential exotherm.

- Allow the reaction to stir at room temperature for 12-24 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Upon completion, quench the reaction by the slow addition of a saturated aqueous solution of sodium bicarbonate.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with DCM or another suitable organic solvent.
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the filtrate under reduced pressure using a rotary evaporator.
- The crude product can be purified by column chromatography on silica gel to yield the desired N-substituted aminocyclohexylcarbamate.

## Logical Workflow for Synthesis

The following diagram illustrates a generalized synthetic workflow where tert-butyl (4-oxocyclohexyl)carbamate is used as a starting material for the synthesis of a more complex target molecule, a common practice in medicinal chemistry.

### Generalized Synthetic Workflow



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Generalized Synthetic Workflow

## Safety and Handling

Tert-butyl (4-oxocyclohexyl)carbamate is classified as hazardous to the aquatic environment (Acute 1).<sup>[2]</sup> It is essential to avoid its release into the environment and to collect any spillage. <sup>[2]</sup> Standard laboratory safety precautions should be taken when handling this compound, including the use of personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat. For detailed safety information, please refer to the Safety Data Sheet (SDS) provided by the supplier.

## Conclusion

Tert-butyl (4-oxocyclohexyl)carbamate (CAS No. 179321-49-4) is a commercially accessible and versatile chemical intermediate with significant applications in organic synthesis, particularly for the construction of nitrogen-containing heterocyclic compounds and as a key building block in the synthesis of pharmaceuticals like Edoxaban. Its availability from multiple suppliers in various purities makes it a reliable choice for research and development projects. This guide provides a foundational understanding of its properties, availability, and synthetic utility to aid researchers in their work.

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